

Application Notes and Protocols for Labeling Antibodies with Texas Red

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the covalent labeling of antibodies with **Texas Red**, a red fluorescent dye commonly used in various immunodetection methods such as immunohistochemistry, flow cytometry, and Western blotting. The protocol is based on the reaction of a **Texas Red** succinimidyl ester with primary amines on the antibody.

Introduction

Texas Red is a fluorescent dye with an excitation maximum at approximately 595 nm and an emission maximum at around 613 nm.[1][2] The succinimidyl ester derivative of **Texas Red** reacts efficiently with primary amine groups (-NH2) on proteins, such as the lysine residues of an antibody, to form a stable amide bond. Some variants, like **Texas Red**™-X, incorporate a seven-atom spacer to minimize the interaction between the fluorophore and the protein, which can help preserve antibody function.[3][4] Successful conjugation is dependent on several factors including antibody purity, concentration, and the buffer composition.

Data Presentation: Key Parameters for Antibody Labeling

The following table summarizes the key quantitative parameters for successful antibody labeling with **Texas Red**, compiled from various protocols.



Parameter	Recommended Range/Value	Notes
Antibody Purity	>95%	Affinity-purified antibodies are recommended. Crude serum or antibodies in solutions containing stabilizing proteins like BSA or gelatin will not label well.[3]
Antibody Concentration	1-4 mg/mL	Optimal results are generally achieved within this range. Some protocols suggest a range of 0.5-5 mg/mL.
Buffer Composition	Amine-free buffer (e.g., MES, MOPS, HEPES, PBS)	Buffers containing primary amines like Tris or glycine will compete with the antibody for reaction with the succinimidyl ester.
Buffer pH	6.5 - 8.5	The reaction is most efficient at a slightly alkaline pH. Some protocols specifically recommend a pH of ~8.3.
Reaction Temperature	Room Temperature (20-25°C)	The conjugation reaction is typically carried out at room temperature.
Incubation Time	1 - 3 hours	Some protocols suggest that the reaction can be left overnight without negative effects.
Molar Ratio (Dye:Antibody)	2:1 to 4:1	For IgG antibodies, an optimal labeling is often achieved with 2-4 moles of Texas Red-X dye per mole of antibody.

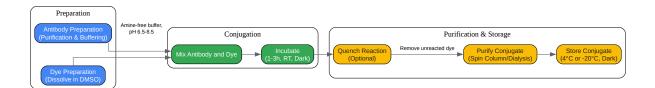


Storage of Conjugate

4°C, protected from light

For short-term storage, 4°C is recommended. For long-term storage, aliquots can be stored at -20°C, often with the addition of a cryoprotectant like 50% glycerol. Fluorescently conjugated antibodies should always be protected from light to prevent photobleaching.

Experimental Workflow Diagram



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